

A Comparative Thermal Analysis of Aspirin and Aspirin-Nicotinamide Cocrystal

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Compound of Interest

Compound Name: *Aspirin glycine calcium*

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An objective comparison of the thermal stability and degradation profiles of pure aspirin versus an aspirin-nicotinamide cocrystal, supported by experimental data from Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

In the realm of pharmaceutical development, understanding the physicochemical properties of active pharmaceutical ingredients (APIs) is paramount. Thermal analysis techniques, such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), provide critical insights into the stability, melting behavior, and decomposition of pharmaceutical solids. This guide offers a comparative thermal analysis of pure aspirin (acetylsalicylic acid) and an aspirin-nicotinamide cocrystal.

While the initial focus of this guide was a comparison with an aspirin-glycine-calcium complex, a literature review revealed a lack of available data for the thermal analysis of such a specific complex. Therefore, this guide utilizes the well-characterized aspirin-nicotinamide cocrystal as a representative example to illustrate the significant impact of cocrystallization on the thermal properties of aspirin. This comparison remains highly relevant for researchers, scientists, and drug development professionals interested in the solid-state characterization of multi-component pharmaceutical systems.

Quantitative Data Summary

The following table summarizes the key thermal events observed for pure aspirin and the aspirin-nicotinamide cocrystal from DSC and TGA analyses. It is important to note that the data

presented is a synthesis of findings from multiple studies, and direct comparison should be made with caution due to potential variations in experimental conditions.

Thermal Event	Aspirin	Aspirin-Nicotinamide Cocrystal
Melting Point (DSC)	~139-144 °C (sharp endotherm)[1][2][3]	105 °C and 243 °C (two distinct endotherms)[4]
Decomposition Onset (TGA)	~150-160 °C[5][6]	Data not available in a directly comparable format
Maximum Decomposition Rate (DTG)	~181 °C[5]	Data not available in a directly comparable format
Degradation Profile (TGA)	Two-step degradation[5][6][7]	Data not available in a directly comparable format

Experimental Protocols

The following are generalized experimental protocols for the TGA and DSC analysis of aspirin and its cocrystals, based on common methodologies reported in the literature.

Differential Scanning Calorimetry (DSC)

A sample of 2-5 mg of the substance (pure aspirin or aspirin-nicotinamide cocrystal) is accurately weighed and hermetically sealed in an aluminum pan. The analysis is typically performed using a differential scanning calorimeter. The sample is heated at a constant rate, commonly 10 °C/min, over a temperature range of approximately 25 °C to 300 °C.[5] An inert atmosphere is maintained by purging with nitrogen gas at a flow rate of 20-50 mL/min. An empty sealed aluminum pan is used as a reference. The instrument measures the difference in heat flow between the sample and the reference as a function of temperature.

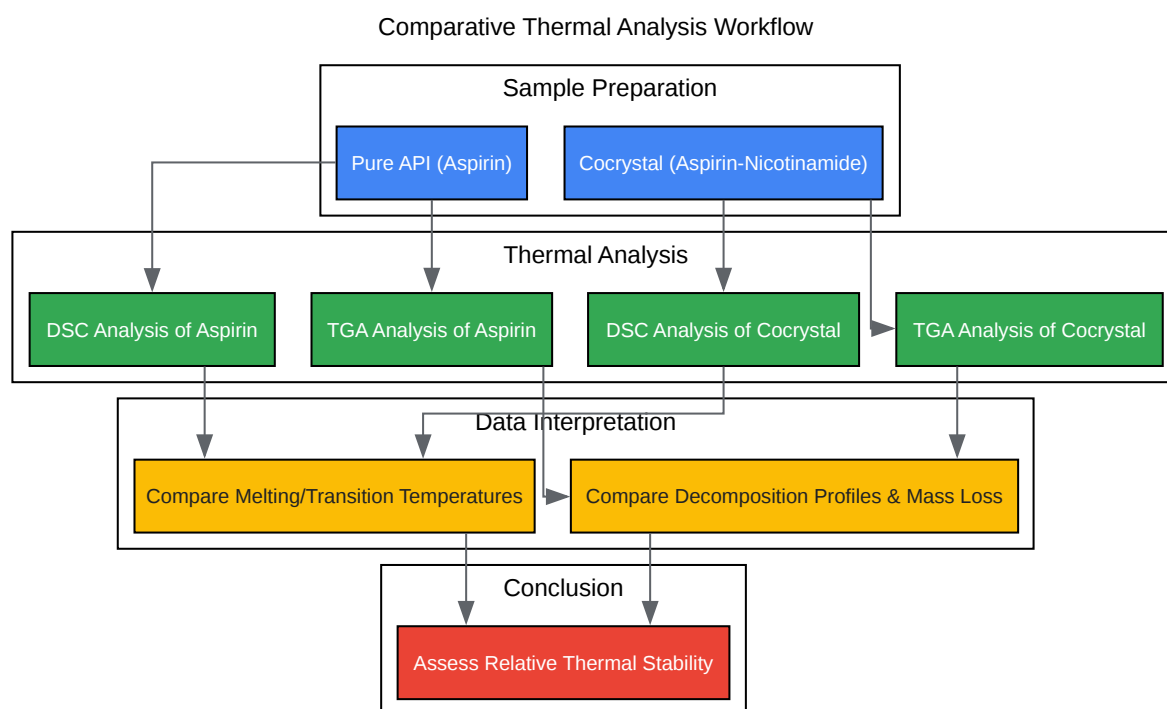
Thermogravimetric Analysis (TGA)

A sample of 5-10 mg of the substance is placed in an alumina or platinum crucible. The analysis is carried out using a thermogravimetric analyzer. The sample is heated at a controlled rate, typically 10 °C/min, over a temperature range from ambient temperature to approximately

600 °C.[5] The analysis is conducted under a dynamic inert atmosphere, such as nitrogen, with a typical flow rate of 50-100 mL/min. The instrument continuously measures the mass of the sample as a function of temperature, and the resulting data is plotted as a TGA curve (mass vs. temperature). The derivative of the TGA curve (DTG) can also be plotted to identify the temperatures of the maximum rates of mass loss.

Experimental Workflow

The following diagram illustrates the general workflow for the comparative thermal analysis of an API and its cocrystal.



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Caption: Experimental workflow for comparative TGA/DSC analysis.

Discussion of Results

The thermal behavior of the aspirin-nicotinamide cocrystal is markedly different from that of pure aspirin. Pure aspirin exhibits a single, sharp melting endotherm around 139-144 °C, which is immediately followed by decomposition.[1][2][3] This indicates that for aspirin, the melting and decomposition processes are closely coupled.

In contrast, the DSC thermogram of the aspirin-nicotinamide cocrystal shows two distinct endothermic peaks at 105 °C and 243 °C.[4] The first peak at a lower temperature than the melting point of pure aspirin suggests the formation of a new crystalline phase with a different, and in this case lower, melting point. The second, higher temperature endotherm could be attributed to the melting or decomposition of the other component or a subsequent thermal event of the cocrystal. This significant alteration in the melting behavior is a strong indicator of the formation of a new solid-state structure, which is a key characteristic of a cocrystal.

The changes in the thermal profile have significant implications for drug development. The altered melting point and potentially different degradation pathway of the cocrystal can influence its stability during manufacturing processes such as milling and tableting, as well as its shelf-life. The formation of a cocrystal can, in some cases, lead to a more thermally stable form of the API, which is a desirable attribute. Conversely, a lower melting point might be advantageous for certain formulation strategies, such as hot-melt extrusion.

In conclusion, the TGA/DSC analysis clearly demonstrates that the formation of a cocrystal with nicotinamide significantly modifies the thermal properties of aspirin. This underscores the importance of comprehensive solid-state characterization when developing new solid forms of active pharmaceutical ingredients.

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